

Technical Guide: (2S)-2-(1,3-Dioxan-2-yl)propan-1-amine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (2S)-2-(1,3-Dioxan-2-yl)propan-1-amine

CAS No.: 2248200-67-9

Cat. No.: B2435496

[Get Quote](#)

A Comprehensive Overview for Researchers and Drug Development Professionals

Disclaimer: The subject of this guide, **(2S)-2-(1,3-Dioxan-2-yl)propan-1-amine**, is a novel chemical entity with limited to no currently available data in public literature. This document has been constructed to provide a comprehensive theoretical and practical framework for its synthesis, characterization, and potential applications based on established principles of organic chemistry and the known properties of analogous structures. All protocols and data presented herein are predictive and should be treated as a guide for further experimental investigation.

Introduction and Physicochemical Properties

(2S)-2-(1,3-Dioxan-2-yl)propan-1-amine is a chiral amino compound featuring a 1,3-dioxane moiety. The presence of a stereocenter, a primary amine, and a cyclic acetal suggests its potential as a versatile building block in medicinal chemistry and materials science. The 1,3-dioxane ring can serve as a bioisosteric replacement for other functional groups or as a

scaffold to orient substituents in a defined three-dimensional space, which is of significant interest in the design of pharmacologically active molecules.^[1]

Molecular Structure and Weight

The chemical structure of **(2S)-2-(1,3-Dioxan-2-yl)propan-1-amine** is depicted below:

- Chemical Formula: C₇H₁₅NO₂
- Molecular Weight: 145.20 g/mol
- IUPAC Name: **(2S)-2-(1,3-Dioxan-2-yl)propan-1-amine**

Predicted Physicochemical Properties

In the absence of experimental data, the following table summarizes the predicted physicochemical properties of the target compound. These values are derived from computational models and data from structurally related molecules.

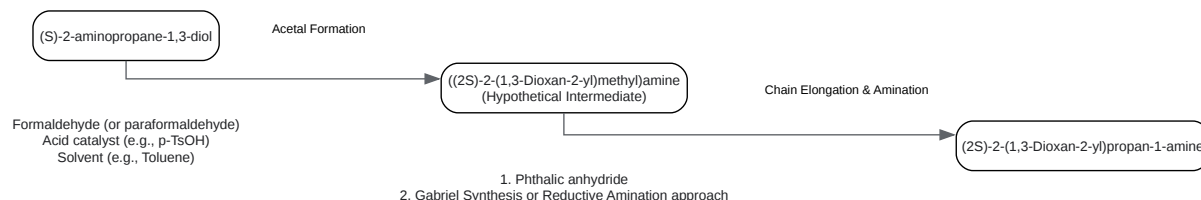
Property	Predicted Value	Notes
LogP	~0.5 - 1.5	Indicates moderate lipophilicity.
pKa (amine)	~9.5 - 10.5	Typical for a primary amine.
Boiling Point	~180 - 220 °C	Estimation based on similar amino-dioxanes.
Solubility	Soluble in water and polar organic solvents.	Expected due to the presence of the amine and ether functionalities.

Proposed Synthesis and Purification

A plausible synthetic route to **(2S)-2-(1,3-Dioxan-2-yl)propan-1-amine** involves the protection of a suitable precursor followed by functional group manipulations. A general and efficient method for the synthesis of 1,3-dioxanes is the acid-catalyzed reaction of a 1,3-diol with an aldehyde or ketone.^{[2][3]}

Proposed Synthetic Pathway

A potential two-step synthesis is outlined below, starting from the commercially available (S)-2-aminopropane-1,3-diol.



[Click to download full resolution via product page](#)

Caption: Proposed synthetic pathway for **(2S)-2-(1,3-Dioxan-2-yl)propan-1-amine**.

An alternative and more direct approach would be the acetalization of a suitable amino-aldehyde with 1,3-propanediol.

Detailed Experimental Protocol (Predictive)

Step 1: Synthesis of a Protected Precursor

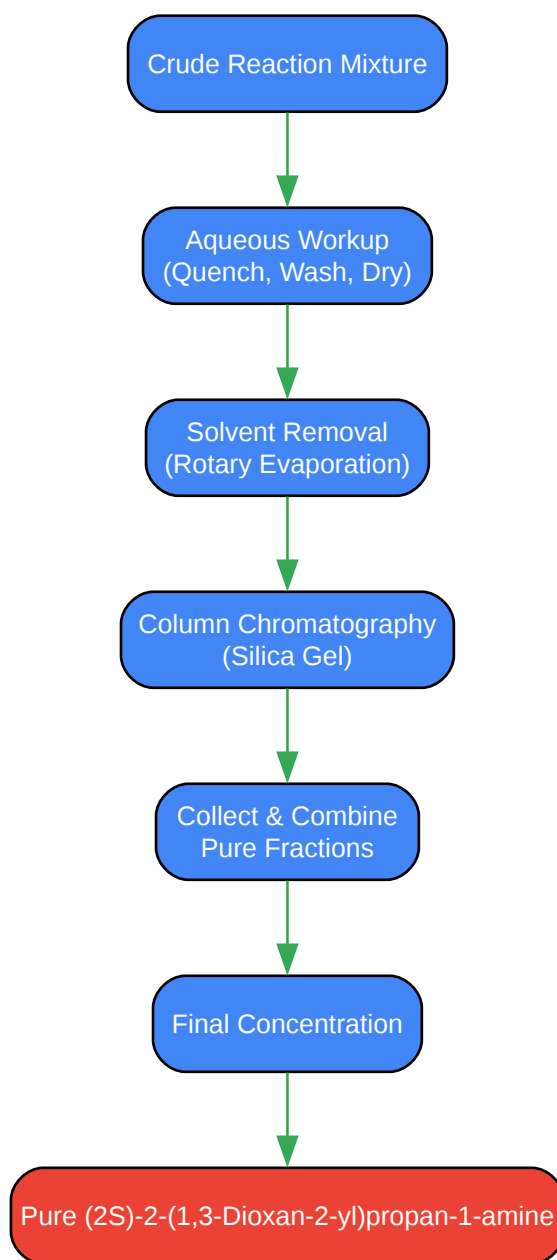
- To a solution of (S)-3-amino-2-methyl-1-propanol (1 equivalent) in a suitable solvent such as dichloromethane or toluene, add 1,3-propanediol (1.1 equivalents).
- Add a catalytic amount of a strong acid, such as p-toluenesulfonic acid (0.05 equivalents).
- The reaction mixture is heated to reflux with a Dean-Stark apparatus to remove the water formed during the reaction.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and quench with a saturated aqueous solution of sodium bicarbonate.

- Separate the organic layer, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- The crude product can be purified by column chromatography on silica gel.

Step 2: Conversion to the Target Amine

The conversion of the resulting alcohol to the final amine can be achieved through various standard organic transformations, such as conversion to a leaving group (e.g., tosylate or mesylate) followed by displacement with an amine equivalent (e.g., sodium azide followed by reduction, or using ammonia).

Purification Workflow



[Click to download full resolution via product page](#)

Caption: General purification workflow for the target compound.

Analytical Characterization (Predicted)

Unambiguous characterization of the synthesized **(2S)-2-(1,3-Dioxan-2-yl)propan-1-amine** would be achieved through a combination of spectroscopic techniques.

NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful tool for the structural elucidation of organic molecules.[\[4\]](#)[\[5\]](#)

- ^1H NMR:** The proton NMR spectrum is expected to show distinct signals for the protons on the propane backbone and the 1,3-dioxane ring. The protons on the stereocenter (C2 of the propane chain) would appear as a multiplet. The diastereotopic protons of the CH_2 groups in the 1,3-dioxane ring are expected to show complex splitting patterns.[\[6\]](#)[\[7\]](#)
- ^{13}C NMR:** The carbon NMR spectrum should display seven distinct signals corresponding to the seven carbon atoms in the molecule. The chemical shifts of the carbons in the 1,3-dioxane ring would be characteristic.[\[8\]](#)

Predicted ^1H NMR Chemical Shifts (in CDCl_3):

Protons	Predicted δ (ppm)	Multiplicity
CH_3	$\sim 0.9 - 1.1$	Doublet
$\text{CH}_2\text{-NH}_2$	$\sim 2.6 - 2.9$	Multiplet
CH (on propane)	$\sim 1.8 - 2.1$	Multiplet
CH (acetal)	$\sim 4.5 - 4.7$	Triplet or Doublet of Doublets
CH_2 (axial, dioxane)	$\sim 3.7 - 3.9$	Multiplet
CH_2 (equatorial, dioxane)	$\sim 4.0 - 4.2$	Multiplet
NH_2	$\sim 1.5 - 2.5$	Broad Singlet

Mass Spectrometry

Mass spectrometry would be used to confirm the molecular weight of the compound.

Electrospray ionization (ESI) in positive ion mode is expected to show a prominent peak for the protonated molecule $[\text{M}+\text{H}]^+$ at m/z 146.2.

Infrared (IR) Spectroscopy

The IR spectrum should exhibit characteristic absorption bands for the N-H stretching of the primary amine (around $3300\text{-}3400\text{ cm}^{-1}$) and C-O stretching of the acetal (around $1000\text{-}1200$

cm⁻¹).

Potential Applications and Research Directions

Derivatives of 1,3-dioxane and related amino-heterocycles have shown a wide range of biological activities, suggesting several potential research avenues for **(2S)-2-(1,3-Dioxan-2-yl)propan-1-amine**.

- **Medicinal Chemistry:** The compound could serve as a scaffold or intermediate in the synthesis of novel therapeutic agents. The 1,3-dioxane motif is present in molecules targeting various receptors, including serotonin and adrenergic receptors.^{[1][9][10]} It could also be explored for applications in anticancer, anti-inflammatory, and antimicrobial drug discovery.^[11]
- **Asymmetric Synthesis:** As a chiral building block, it could be utilized in the stereoselective synthesis of more complex molecules.
- **Ligand Design:** The primary amine functionality allows for further derivatization to create ligands for metal catalysis or coordination chemistry.

Safety and Handling

As a novel chemical, **(2S)-2-(1,3-Dioxan-2-yl)propan-1-amine** should be handled with care, assuming it may be hazardous. Standard laboratory safety protocols should be strictly followed.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- **Handling:** Handle the compound in a well-ventilated fume hood. Avoid inhalation of dust or vapors and contact with skin and eyes.
- **Storage:** Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents and acids.

References

- A Comparative Guide to the NMR Spectral Data of 4,6-Dineopentyl-1,3-dioxane. Benchchem.

- Preparation of 2- and 5-Substituted-1,3-dioxanes. Journal of the American Chemical Society.
- NMR parameters for 1,3-dioxanes: evidence for a homoanomeric interaction. Journal of the Chemical Society, Perkin Transactions 2.
- Stereoselective Synthesis of Substituted 5-Hydroxy-1,3-dioxanes. Synthesis.
- Advanced Organic Chemistry: ¹H NMR spectrum of 1,3-dioxane. Doc Brown.
- Application Notes and Protocols for the Structural Confirmation of 1,3-Dioxolane Derivatives using NMR Spectroscopy. Benchchem.
- ¹H NMR data (δ ppm) of the 1,3-dioxane rings in compounds 1-5.
- US Patent 4,628,108A: Production of 2-substituted-1,3-dioxolanes from 1,3-dioxolane and formaldehyde.
- Product Class 8: 1,3-Dioxanes, 1,3-Dioxepanes, and Larger-Ring O/O Acetals. Science of Synthesis.
- Synthesis of 1,3-Dioxane Derivatives with Large Negative Dielectric Anisotropies. Molecular Crystals and Liquid Crystals.
- amine. American Elements.
- Highlights on the chemistry of 2-Amino-3-cyanoquinoxaline 1, 4-dioxides and their derivatives.
- Synthesis and Structure-Affinity Relationships of Receptor Ligands with 1,3-Dioxane Structure. MDPI.
- 1,3-Dioxane as a scaffold for potent and selective 5-HT_{1A}R agonist with in-vivo anxiolytic, anti-depressant and anti-nociceptive activity.
- 2-amino-3-(1,3-dioxolan-2-yl)propan-1-ol. Sigma-Aldrich.
- 2-methyl-3-(2-methyl-1,3-dioxolan-2-yl)propan-1-amine. Thoreauchem.
- Chemical Properties of 2-Propen-1-amine (CAS 107-11-9). Cheméo.
- 1,3-Dioxolane-Based Ligands as a Novel Class of α 1-Adrenoceptor Antagonists. Journal of Medicinal Chemistry.
- 2-(1,3-Dioxolan-2-yl)-2-methyl-1-propanol. PubChem.
- Dioxane-Fused Coumarins: From Synthesis to Biomedical Applications.
- 2-(1,3-Dioxolan-2-yl)aniline. PubChem.
- Thermodynamics, excess properties, spectra and computational chemistry of 1,2-propanediol + 1,2-propane diamine binary system. Journal of Molecular Liquids.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. pubs.acs.org \[pubs.acs.org\]](#)
- [3. Thieme E-Books & E-Journals \[thieme-connect.de\]](#)
- [4. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [5. benchchem.com \[benchchem.com\]](#)
- [6. ¹H proton nmr spectrum of 1,3-dioxane C₄H₈O₂ low/high resolution analysis interpretation of chemical shifts ppm spin spin line splitting H-1 meta-dioxane 1-H nmr explaining spin-spin coupling for line splitting doc brown's advanced organic chemistry revision notes \[docbrown.info\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. NMR parameters for 1,3-dioxanes: evidence for a homoanomeric interaction - Journal of the Chemical Society, Perkin Transactions 2 \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [9. mdpi.com \[mdpi.com\]](#)
- [10. pubs.acs.org \[pubs.acs.org\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Technical Guide: (2S)-2-(1,3-Dioxan-2-yl)propan-1-amine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2435496/docs#technical-guide-2s-2-1-3-dioxan-2-yl-propan-1-amine\]](https://www.benchchem.com/product/b2435496/docs#technical-guide-2s-2-1-3-dioxan-2-yl-propan-1-amine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)